

Application Notes and Protocols for Preparing MC3482 Stock Solution in DMSO

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Compound of Interest

Compound Name: MC3482

Cat. No.: B15607883

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Introduction

MC3482 is a potent and specific inhibitor of Sirtuin 5 (SIRT5), a member of the sirtuin family of NAD⁺-dependent protein deacylases.[1][2][3] SIRT5 plays a crucial role in regulating various cellular processes, including metabolism and autophagy, by removing negatively charged acyl groups such as succinyl, malonyl, and glutaryl from lysine residues on target proteins. Due to its involvement in various pathologies, including cancer and neuroinflammation, **MC3482** has emerged as a valuable tool for studying the biological functions of SIRT5 and for potential therapeutic development.[3][4][5]

Accurate and consistent preparation of **MC3482** stock solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a commonly used solvent for **MC3482** due to its high solubilizing capacity for organic molecules.[1][2] This document provides a detailed protocol for the preparation, storage, and handling of **MC3482** stock solutions in DMSO.

Quantitative Data Summary

A summary of the key quantitative data for **MC3482** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₃₃ H ₃₈ N ₄ O ₈	[2][3]
Molecular Weight	618.68 g/mol	[2][3]
Appearance	White to off-white solid	[2]
Solubility in DMSO	117 mg/mL (189.11 mM) to 125 mg/mL (202.04 mM)	[1][2]
Purity	>98%	[2]
Storage (Powder)	-20°C for 3 years	[1][2]
Storage (in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[1][2]

Experimental Protocol: Preparing a 100 mM MC3482 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **MC3482** in DMSO. This high-concentration stock is convenient for long-term storage and subsequent dilution to working concentrations for various in vitro and in vivo experiments.

Materials

- **MC3482** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips
- Water bath sonicator

Procedure

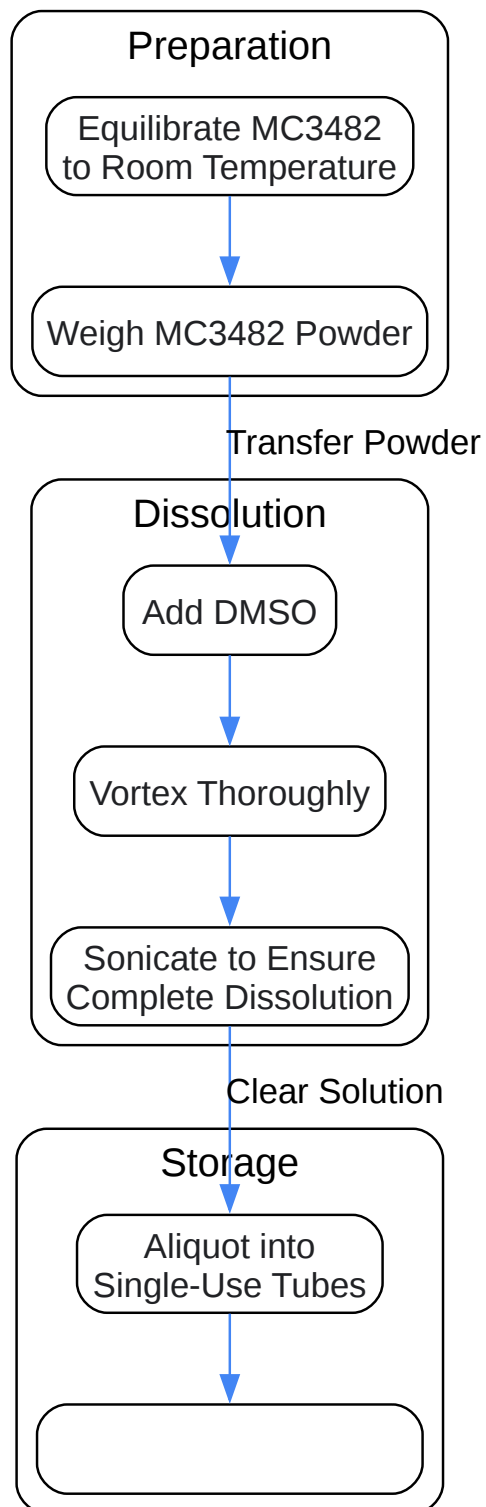
- Preparation and Weighing:
 - Before opening, allow the vial of **MC3482** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.
 - In a fume hood, carefully weigh the desired amount of **MC3482** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 61.87 mg of **MC3482**.
 - Calculation: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 618.68 \text{ g/mol} \times 1000 \text{ mg/g} = 61.87 \text{ mg}$
- Dissolution:
 - Transfer the weighed **MC3482** powder to a sterile amber or opaque microcentrifuge tube.
 - Add the calculated volume of high-purity DMSO to the tube. For the example above, add 1 mL of DMSO.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - To ensure complete dissolution, sonicate the solution in a water bath for 10-15 minutes.^[1] Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque polypropylene tubes. This minimizes freeze-thaw cycles and protects the compound from light.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

- For long-term storage (up to 2 years), store the aliquots at -80°C. For shorter-term storage (up to 1 year), -20°C is acceptable.[\[2\]](#)
- Quality Control:
 - It is recommended to verify the concentration of the stock solution using a suitable analytical method, such as HPLC, especially for sensitive applications.
 - When preparing working solutions, dilute the stock solution with the appropriate cell culture medium or buffer immediately before use. Ensure the final concentration of DMSO in the working solution is non-toxic to the cells (typically <0.5%).[\[6\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **MC3482** stock solution.

Workflow for Preparing MC3482 Stock Solution



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Caption: Workflow for preparing **MC3482** stock solution in DMSO.

Safety Precautions

- Handle **MC3482** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **MC3482** and DMSO for detailed safety information before handling.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Avoid direct contact.
- Dispose of all waste materials according to institutional and local regulations.

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References

- 1. MC3482 | Sirtuin | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. MC3482 - Wikipedia [en.wikipedia.org]
- 4. benchchem.com [benchchem.com]
- 5. Insights on the Modulation of SIRT5 Activity: A Challenging Balance - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.cn [medchemexpress.cn]
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